

In-depth Technical Guide: The Chemical Profile of 7RH

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Compound of Interest

Compound Name: 7rh

Cat. No.: B607014

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For the attention of: Researchers, scientists, and drug development professionals.

This document provides a detailed overview of the chemical structure and properties of the compound designated as **7RH**. Despite a comprehensive search of scientific literature and databases, no published experimental data regarding its biological activity, associated signaling pathways, or specific experimental protocols were identified. The information presented herein is based on the data available in the public domain, primarily from the RCSB Protein Data Bank (PDB).

Chemical Identity and Structure

The compound **7RH** is formally identified by its systematic name: (E)-3-(7-(2-((3-chloropyridin-4-yl)amino)-2-oxoethyl)-3-(3-(1-methyl-1H-pyrazol-4-yl)prop-2-yn-1-yl)-4-oxo-4,7-dihydro-3H-pyrrolo[2,3-d]pyrimidin-5-yl)acrylamide.^[1]

Key Structural Features:

The molecular structure of **7RH** is complex, incorporating several heterocyclic and functional moieties. The core of the molecule is a pyrrolo[2,3-d]pyrimidine ring system. Key substituents on this core include:

- An acrylamide group at the 5-position.
- A propargyl group at the 3-position, which is further substituted with a 1-methyl-1H-pyrazol ring.

- An N-substituted acetamide group at the 7-position, where the substituent is a 3-chloropyridin-4-yl group.

Chemical Properties:

A summary of the key chemical properties for **7RH** is provided in the table below.

Property	Value
Molecular Formula	C ₂₃ H ₁₉ ClN ₈ O ₃
Molecular Weight	490.90 g/mol
Systematic Name	(E)-3-(7-(2-((3-chloropyridin-4-yl)amino)-2-oxoethyl)-3-(3-(1-methyl-1H-pyrazol-4-yl)prop-2-yn-1-yl)-4-oxo-4,7-dihydro-3H-pyrrolo[2,3-d]pyrimidin-5-yl)acrylamide
SMILES String	<chem>Cn1cc(cn1)C#CCN2C=Nc3c(c(cn3CC(=O)Nc4cnc4Cl)/C=C/C(=O)N)C2=O</chem>
InChI Key	FJJWRLBHADGFBZ-SNAWJCMRSA-N

Visualization of Chemical Structure

The following diagram provides a two-dimensional representation of the chemical structure of **7RH**.

*2D representation of the **7RH** chemical structure.*

Biological Context and Experimental Data

A thorough search of publicly available scientific literature and databases did not yield any specific information regarding the biological target, mechanism of action, or pharmacological properties of **7RH**. Consequently, there is no quantitative data, such as IC₅₀ or K_i values, to present.

Experimental Protocols

In the absence of published research detailing the synthesis, purification, or biological evaluation of **7RH**, no experimental protocols can be provided at this time.

Signaling Pathways

As the biological target and activity of **7RH** are unknown, there are no established signaling pathways associated with this compound.

Conclusion

The compound **7RH** is a structurally complex small molecule that has been cataloged in the RCSB Protein Data Bank. While its chemical structure is well-defined, there is a notable absence of published data regarding its biological function. For researchers and drug development professionals, **7RH** represents a novel chemical entity with potential for further investigation. Future studies would be required to elucidate its biological targets, mechanism of action, and potential therapeutic applications.

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References

- 1. In silico analysis of human Toll-like receptor 7 ligand binding domain - PubMed [pubmed.ncbi.nlm.nih.gov]
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